An In-depth Technical Guide to 4-Ethylphenol-d2: Chemical Properties and Stability

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Compound of Interest

Compound Name: *4-Ethylphenol-d2*

Cat. No.: *B12370364*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, stability, and experimental applications of **4-Ethylphenol-d2**. As a deuterated isotopologue of 4-Ethylphenol, this compound is a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard in analytical chemistry.

Core Chemical Properties and Stability

4-Ethylphenol-d2 is a stable, isotopically labeled version of 4-ethylphenol, a naturally occurring phenolic compound.[1] The incorporation of deuterium atoms provides a distinct mass signature, making it an ideal tracer for quantitative analysis in complex biological matrices.[1][2] While specific experimental data for the deuterated form is limited, its physical and chemical properties are largely comparable to its non-deuterated counterpart.

Table 1: Physicochemical Properties of **4-Ethylphenol-d2** and 4-Ethylphenol

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Property	4-Ethylphenol-d2	4-Ethylphenol (for comparison)	Source(s)
Molecular Formula	**$C_8H_8D_2O$**	**$C_8H_{10}O$**	**[1]**
Molecular Weight	124.18 g/mol	122.17 g/mol	[1]
CAS Number	1335401-68-7	123-07-9	
Appearance	Typically exists as a solid at room temperature.	White to yellowish crystalline solid.	
Melting Point	Not specified; expected to be similar to 4-Ethylphenol.	40-46 °C	
Boiling Point	Not specified; expected to be similar to 4-Ethylphenol.	218-219 °C	
Water Solubility	Not specified; expected to be similar to 4-Ethylphenol.	4.9 g/L (at 25 °C)	

| Other Solubilities | Not specified; expected to be similar to 4-Ethylphenol. | Soluble in ethanol, ether, acetone, benzene, carbon disulfide. | |

Stability and Storage

Based on data for 4-Ethylphenol, the deuterated compound is considered stable under normal conditions. For optimal preservation of its integrity, the following storage and handling guidelines are recommended:

- Storage Conditions: It should be stored in a tightly sealed container in a cool, dry, and well-ventilated place. To prevent degradation from light exposure, keeping it in a dark place is advised.
- Incompatibilities: The compound should be kept away from strong oxidizing agents, acid chlorides, and acid anhydrides.

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- Hazardous Reactions: Hazardous polymerization is not expected to occur. When heated to decomposition, it may emit acrid smoke and irritating vapors.

Experimental Protocols and Methodologies

4-Ethylphenol-d2 and its non-deuterated form are subjects of various analytical and biological studies. Deuterated analogs are frequently synthesized for use as internal standards in quantitative analytical methods.

Protocol 1: Quantification in Wine by LC-MS/MS

This method is used for the sensitive detection of 4-ethylphenol (4EP) and 4-ethylguaiacol (4EG) in wine samples.

- Sample Preparation: Wine samples are fortified and then diluted with methanol before being directly injected into the LC-MS/MS system.
- Instrumentation: A liquid chromatography system coupled with a tandem mass spectrometer.
- Analysis: The levels of the phenols are measured by monitoring the multiple reaction monitoring (MRM) transitions of the precursor ions to product ions.
    - For 4-Ethylphenol (4EP), the monitored transition is m/z 121 → 106.
- Quantification: An external standard method is used for quantification, with a linear calibration range typically between 10 and 5000 µg/L. The limit of detection (LOD) and limit of quantification (LOQ) are reported to be 10 µg/L and 50 µg/L, respectively.

Protocol 2: Spectrophotometric Determination via Azo Coupling

This protocol outlines a colorimetric method for determining 4-ethylphenol concentration in water samples.

- Reagent Preparation:
    - Prepare a stock solution (1000 µg/mL) of 4-ethylphenol in distilled water.

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- Prepare a stock solution (1000 µg/mL) of 3-nitroaniline.
- Prepare a 1% (w/v) sodium nitrite solution and a 1% (w/v) urea solution.

- Azo Coupling Procedure:
  - In a 10 mL volumetric flask placed in an ice bath, add 1.0 mL of 3-nitroaniline, 1.0 mL of HCl, and 1.0 mL of the sodium nitrite solution to form the diazonium salt.
  - Add 1.0 mL of urea solution.
  - Introduce 1.0 mL of the 4-ethylphenol sample.
  - Add 1.0 mL of sodium hydroxide to facilitate the coupling reaction in an alkaline medium.
- Measurement: The resulting yellow-colored azo dye is measured for its maximum absorbance at a wavelength of 426 nm using a UV-Vis spectrophotometer.

Protocol 3: In Vivo Oral Formulation Preparation

For pharmacokinetic and metabolic studies in animal models, **4-Ethylphenol-d2** can be prepared in various oral formulations.

- Suspension in Carboxymethyl Cellulose (CMC):
  - Prepare a 0.5% CMC Na solution by dissolving 0.5 g of sodium carboxymethyl cellulose in 100 mL of distilled water.
  - Add the required amount of **4-Ethylphenol-d2** to the 0.5% CMC Na solution to achieve the target concentration.
  - Mix thoroughly to create a homogenous suspension ready for administration.
- Solution in DMSO and Corn Oil:
  - Prepare a concentrated stock solution of **4-Ethylphenol-d2** in dimethyl sulfoxide (DMSO).
  - For a final formulation of 10% DMSO in corn oil, add 100 µL of the DMSO stock solution to 900 µL of corn oil.

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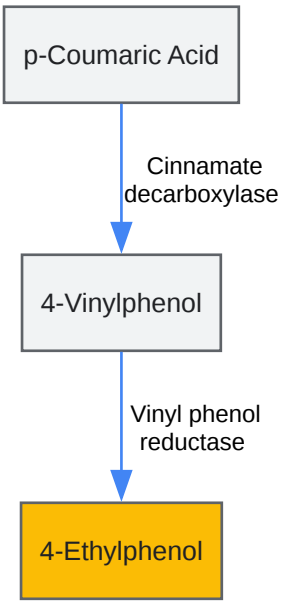
- Mix well to obtain a clear solution or a fine suspension.

Biochemical Pathways and Analytical Workflows

Visualizing the relationships and processes involving 4-Ethylphenol provides a clearer understanding of its biological context and analytical measurement.



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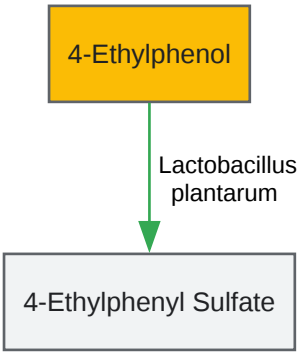
Caption: Biosynthesis of 4-Ethylphenol from p-coumaric acid.



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Caption: Metabolism of 4-Ethylphenol by intestinal flora.

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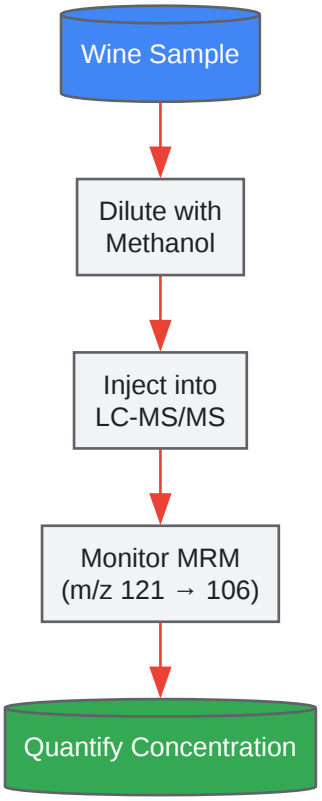

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Caption: Analytical workflow for LC-MS/MS quantification.

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